

Technical Guide: Solubility Profile & Solvent Compatibility of 1-(Methoxymethyl)-1H-indol-4-amine

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Compound of Interest

Compound Name: 1-(Methoxymethyl)-1H-indol-4-amine

Cat. No.: B13169123

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CAS Registry Number: 1482844-01-8 Molecular Formula: C₁₀H₁₂N₂O Molecular Weight: 176.22 g/mol [\[1\]](#)

Executive Summary & Chemical Identity

1-(Methoxymethyl)-1H-indol-4-amine is a specialized heterocyclic building block, primarily utilized in the synthesis of kinase inhibitors and indole-based alkaloids. Structurally, it consists of an electron-rich indole core substituted with a primary amine at the C4 position and a methoxymethyl (MOM) protecting group at the N1 position.

Critical Stability Warning: The N-MOM group is an acetal-like protecting group. While stable under basic conditions, it is acid-labile. Solubility testing or stock solution preparation in acidic media (or unbuffered protic solvents that may become acidic over time) poses a high risk of deprotection to the parent 4-aminoindole.

Physicochemical Basis of Solubility

To understand the solubility profile without relying solely on sparse empirical data, we analyze the intermolecular forces governed by the molecule's functional groups.

Feature	Chemical Nature	Impact on Solubility
Indole Core	Aromatic, Lipophilic	Drives solubility in organic solvents (DCM, EtOAc); limits water solubility.
4-Amino Group (-NH ₂)	H-Bond Donor/Acceptor	Increases polarity; enhances solubility in alcohols (MeOH, EtOH) and polar aprotic solvents (DMSO).
N-MOM Group	Ether/Acetal (Lipophilic)	Increases LogP compared to free indole; improves solubility in chlorinated solvents and ethers; removes the N1 H-bond donor.

Estimated LogP: ~1.8 – 2.2 Predicted pKa (4-NH₂): ~4.0 – 5.0 (Weak base; resonance delocalization reduces basicity compared to aliphatic amines).

Solvent Compatibility Matrix

Note: The data below represents a high-confidence categorical assessment based on structural analogs (e.g., 4-aminoindole, N-methylindole) and standard synthetic protocols for MOM-protected indoles.

Table 1: Solubility Profile

Solvent Class	Specific Solvent	Solubility Rating	Suitability	Notes
Chlorinated	Dichloromethane (DCM)	High (>50 mg/mL)	Excellent	Preferred for extraction and transfer.
Chlorinated	Chloroform (CHCl ₃)	High (>50 mg/mL)	Excellent	Watch for trace HCl in aged CHCl ₃ (risk of MOM cleavage).
Polar Aprotic	DMSO	High (>100 mg/mL)	Stock Solutions	Ideal for biological assays; difficult to remove.
Polar Aprotic	DMF / DMAc	High (>100 mg/mL)	Reaction	Standard reaction solvent.
Polar Protic	Methanol / Ethanol	Moderate - High	Good	Good for recrystallization. Ensure solvent is neutral.
Ethers	THF / 2-MeTHF	Moderate - High	Reaction	Excellent for anhydrous reactions.
Esters	Ethyl Acetate (EtOAc)	Moderate	Extraction	Soluble, but less so than in DCM.
Hydrocarbons	Hexanes / Heptane	Low / Insoluble	Precipitation	Used as an anti-solvent to crash out the product.
Aqueous	Water (pH 7)	Insoluble	Wash	Compound is lipophilic.
Aqueous	0.1 M HCl	Soluble (Decomposes)	AVOID	Solubilizes via protonation but

cleaves MOM
group.

Experimental Protocols (Self-Validating Systems)

Since batch-to-batch variations (crystal habit, purity) affect exact solubility limits, use these protocols to validate the solvent system for your specific lot.

Protocol A: Visual Solubility Screening (Rapid)

Use this to quickly determine if a solvent is viable for reactions or transfers.

- Preparation: Weigh 5 mg of **1-(Methoxymethyl)-1H-indol-4-amine** into a 1.5 mL clear HPLC vial.
- Addition: Add 50 μ L of the target solvent (starting concentration: 100 mg/mL).
- Agitation: Vortex for 30 seconds. Sonication (30-40 kHz) for 1 minute is permissible if the solvent is not chlorinated (to avoid heating/degradation).
- Observation:
 - Clear Solution: Solubility > 100 mg/mL.
 - Suspension: Add solvent in 50 μ L increments until clear or total volume reaches 1 mL (<5 mg/mL).

Protocol B: Gravimetric Saturation Point Determination

Use this for precise formulation or recrystallization data.

- Saturation: Add excess solid (~50 mg) to 0.5 mL of solvent in a sealed vial.
- Equilibration: Shake at 25°C for 24 hours.
- Filtration: Filter the supernatant through a 0.22 μ m PTFE syringe filter (pre-saturated).
- Quantification: Pipette exactly 100 μ L of filtrate into a pre-weighed aluminum pan.

- Drying: Evaporate solvent (vacuum oven at 40°C) until constant weight.
- Calculation:

Strategic Applications in Synthesis & Purification

Reaction Solvent Selection

For nucleophilic substitutions or palladium-catalyzed couplings involving the 4-amine:

- Primary Choice: Anhydrous THF or Dioxane. These maintain solubility while being inert to the MOM group.
- Alternative: DMF is superior for high-temperature couplings (>80°C) but complicates workup.

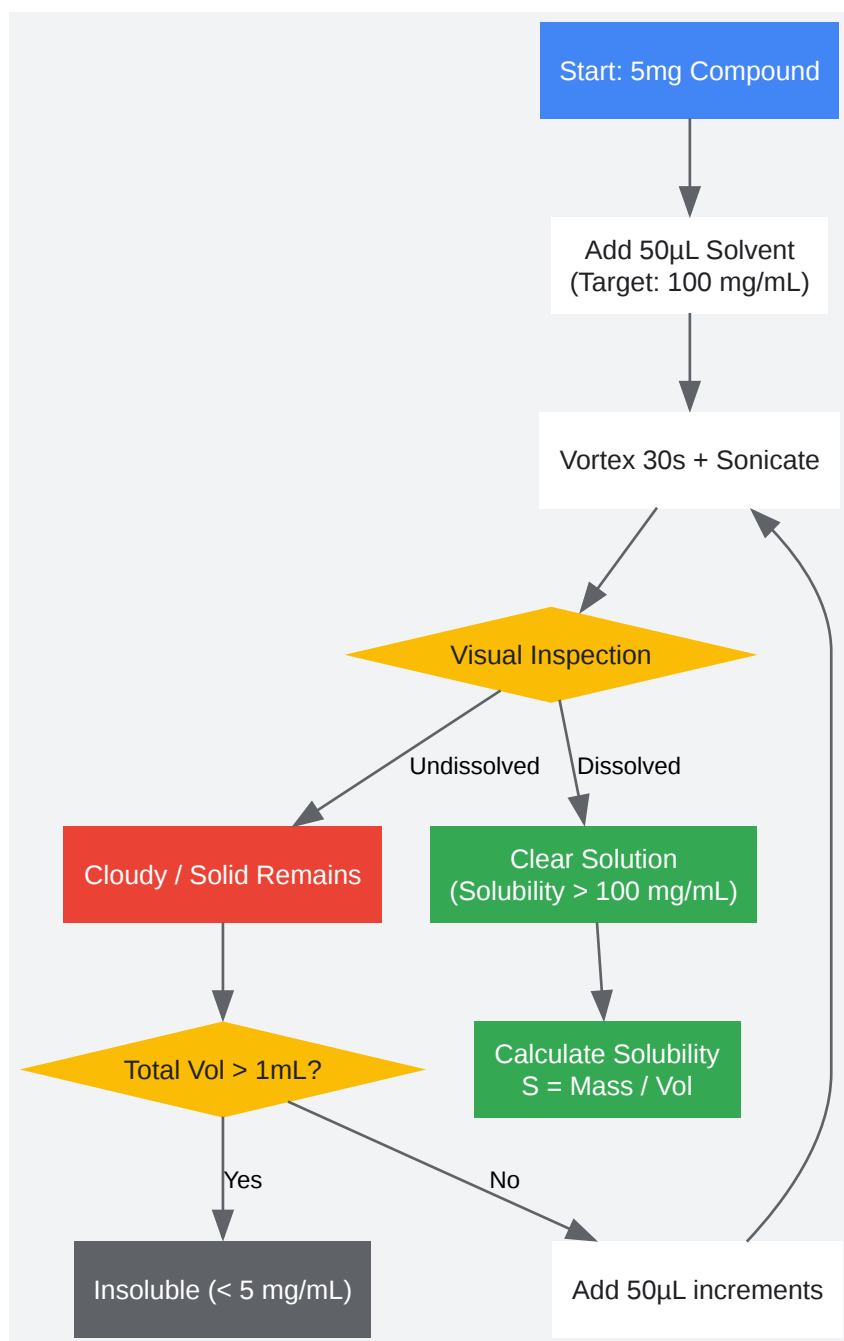
Purification Strategy (Chromatography)

The solubility differential between chlorinated solvents and hydrocarbons is the key to purification.

- Mobile Phase: A gradient of Hexanes : Ethyl Acetate is standard.
 - Starting point: 5% EtOAc in Hexanes (Compound likely retains).
 - Elution: Typically elutes between 20% - 40% EtOAc depending on silica activity.
- Loading: Dissolve the crude material in a minimum volume of DCM (not EtOAc/Hexanes) to ensure complete solubilization before loading onto the column.

Visualization of Workflows

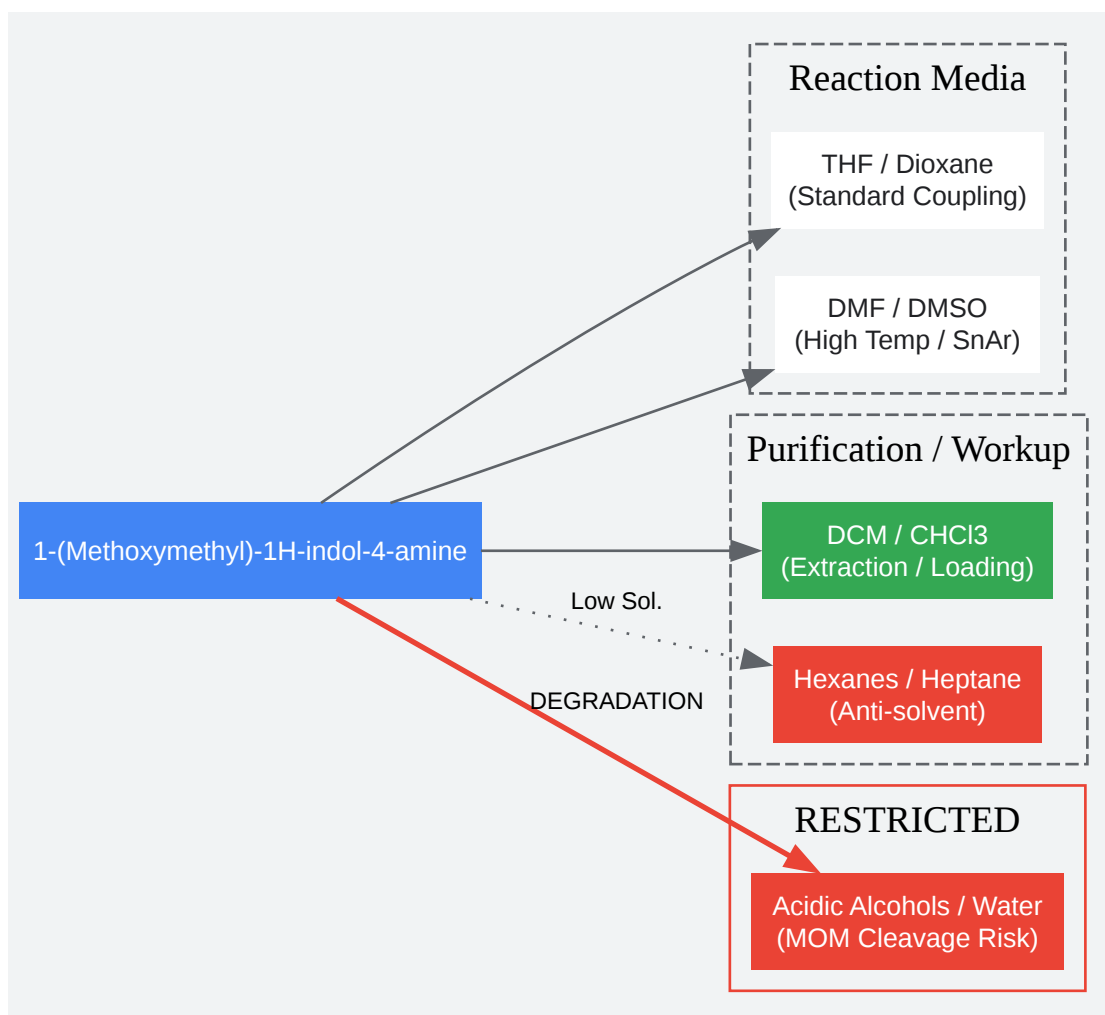
Figure 1: Solubility Determination Decision Tree



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Caption: Step-by-step decision tree for rapid visual solubility assessment in the lab.

Figure 2: Solvent Selection for Synthesis & Processing



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Caption: Strategic solvent mapping for synthesis, purification, and stability avoidance.

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